

4-Chloro-2-methyl-3-nitrobenzotrifluoride

molecular weight and density

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

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An In-depth Technical Guide to 4-Chloro-3-nitrobenzotrifluoride

A Note to the Reader: This technical guide provides comprehensive data for 4-Chloro-3-nitrobenzotrifluoride (CAS No. 121-17-5). Extensive searches did not yield specific physicochemical data, synthesis protocols, or applications for the requested compound, **4-Chloro-2-methyl-3-nitrobenzotrifluoride**, suggesting it is not a commonly synthesized or commercially available chemical. The following information is presented on its close structural analog, which is well-documented and widely used in industrial and research settings.

Introduction

4-Chloro-3-nitrobenzotrifluoride is a significant intermediate in the synthesis of various fine chemicals, particularly in the agrochemical and pharmaceutical industries.^{[1][2]} Its trifluoromethyl group and the specific arrangement of chloro and nitro substituents on the benzene ring impart unique reactivity, making it a versatile building block for more complex molecules. This guide will delve into its core physicochemical properties, synthesis methodologies, key applications, and essential safety and handling protocols.

Physicochemical Properties

4-Chloro-3-nitrobenzotrifluoride is a yellow, combustible liquid at room temperature.[3] The presence of the electron-withdrawing trifluoromethyl and nitro groups significantly influences its chemical behavior and physical properties.

Property	Value	Source
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₂	[3][4][5][6][7]
Molecular Weight	225.55 g/mol	[3][4][5][6][7]
Density	1.511 g/mL at 25 °C	[3][7]
CAS Number	121-17-5	[3][4][5][7][8]
Boiling Point	222 °C	[3][7]
Melting Point	-2.0 °C	[3][7]
Flash Point	101 °C	[3][7]
Water Solubility	Insoluble	[7]
Appearance	Yellow Liquid	[3][8]

Synthesis and Reaction Pathways

The primary industrial synthesis of 4-chloro-3-nitrobenzotrifluoride involves the nitration of p-chlorobenzotrifluoride. This electrophilic aromatic substitution reaction is typically carried out using a mixture of nitric acid and sulfuric acid.[9]

A cleaner preparation method has been developed using an ionic liquid as both a catalyst and a solvent with p-chlorobenzotrifluoride and ammonium nitrate as the raw materials.[1][2] This method allows for easier separation of the product and recycling of the catalyst.

Below is a generalized workflow for the synthesis of 4-chloro-3-nitrobenzotrifluoride.



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Caption: Generalized workflow for the synthesis of 4-chloro-3-nitrobenzotrifluoride.

Applications in Drug Development and Agrochemicals

The reactivity of the chloro and nitro groups on the 4-chloro-3-nitrobenzotrifluoride ring makes it a valuable intermediate for creating a variety of derivatives. The trifluoromethyl group is often incorporated into pharmaceutical and agrochemical compounds to enhance properties such as metabolic stability and binding affinity.^[10]

- **Herbicide Synthesis:** It serves as a key building block for several herbicides. The trifluoromethyl group is a common feature in many modern agrochemicals.
- **Pharmaceutical Intermediates:** Substituted nitroaromatics are precursors for a wide range of bioactive molecules and drugs.^[9] The synthesis of novel fluorine-containing heterocyclic compounds often starts from intermediates like 4-chloro-3-nitrobenzotrifluoride.^[2]

Safety and Handling

4-Chloro-3-nitrobenzotrifluoride is a hazardous substance and must be handled with appropriate safety precautions.

- **Health Hazards:** It is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. In case of inadequate ventilation, use a suitable respirator.
- Handling: Use in a well-ventilated area. Avoid breathing fumes, mist, spray, or vapors. Wash hands and any exposed skin thoroughly after handling.
- Storage: Store in a cool, well-ventilated place away from heat, sparks, and open flames. Keep containers tightly closed.
- In case of fire: Use water spray, carbon dioxide (CO₂), or dry chemical extinguishers.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.

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- To cite this document: BenchChem. [4-Chloro-2-methyl-3-nitrobenzotrifluoride molecular weight and density]. BenchChem, [2026]. [Online PDF]. Available at:

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